

# Application Notes: Adsorption of Direct Orange 102 on Activated Carbon

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: C.I. Direct orange 102

Cat. No.: B1607268

[Get Quote](#)

These application notes provide a summary of the key findings and methodologies for the adsorption of the textile dye Direct Orange 102 (DO102) onto activated carbon derived from Thevetia neriifolia Juss wood (TNJAC). The data indicates that TNJAC is a promising adsorbent for the removal of DO102 from aqueous solutions.

The adsorption process is influenced by several operational parameters including pH, temperature, and initial dye concentration. Kinetic studies reveal that the adsorption follows a pseudo-second-order model, suggesting that the rate-limiting step may be chemisorption.[1] The equilibrium data is well-described by the Langmuir isotherm model, which points to monolayer coverage of the dye molecules on a homogeneous adsorbent surface.[2] Thermodynamic analysis shows the adsorption to be a spontaneous and exothermic process.

## Data Presentation

The following tables summarize the quantitative data from the adsorption studies of Direct Orange 102 on TNJAC activated carbon.

Table 1: Effect of pH on Direct Orange 102 Adsorption[2]

pH	Adsorption Percentage (%)
2	41
12	75

Table 2: Adsorption Isotherm Parameters for Direct Orange 102

Isotherm Model	Parameters	30°C	40°C	50°C
Langmuir	$Q_0$ (mg/g)	9.442	17.54	33.00
	$b_l$ ( $\times 10^{-3}$ L/mg)	0.2176	3.434	0.0723
	$r^2$	0.9899	0.9976	0.9951
Freundlich	$n$	17.06	10.35	4.24
	$k_{FD}$ ( $\text{mg}^{1-1/n} \text{L}^{1/n} \text{g}^{-1}$ )	7.70	11.22	1.17
	$r^2$	0.9509	0.6724	0.9625

Note: The Langmuir model provides a better fit for the experimental data.

Table 3: Pseudo-Second-Order Kinetic Model Parameters

Parameter	Value Range
Correlation Coefficient ( $r^2$ )	$0.9311 < r^2 < 0.9871$
Rate Constant ( $k_2$ ) at 50-100 mg/L (g/mg/min)	Decreases from $24.982 \times 10^{-4}$ to $6.811 \times 10^{-4}$
Rate Constant ( $k_2$ ) at 30-50°C (g/mg/min)	Increases from $9.599 \times 10^{-4}$ to $11.740 \times 10^{-4}$

Table 4: Thermodynamic Parameters for Adsorption of Direct Orange 102

Temperature (°C)	$\Delta H^\circ$ (kJ/mol)	$\Delta S^\circ$ (J/mol·K)	$\Delta G^\circ$ (kJ/mol)
30	-0.599	2.461	-548.16
40	-0.599	2.461	-425.21
50	-0.599	2.461	-194.15

Note: The negative  $\Delta G^\circ$  values indicate a spontaneous process, while the negative  $\Delta H^\circ$  value suggests the adsorption is exothermic. The positive  $\Delta S^\circ$  points to increased randomness at the solid-liquid interface.

## Experimental Protocols

### Protocol 1: Preparation of Activated Carbon (TNJAC)

This protocol details the preparation of activated carbon from the wood of *Thevetia neriifolia* Juss.[3]

- Collection and Pre-treatment: Collect plant waste material (*Thevetia neriifolia* Juss wood).
- Acid Digestion: Place the material in a boiling solution of 40% phosphoric acid ( $H_3PO_4$ ) for 1 hour.
- Impregnation: Allow the material to remain in the acid solution at room temperature for 24 hours.
- Carbonization: Separate the impregnated material, air dry it, and then carbonize it in a muffle furnace at 400°C.[3]
- Activation: Powder the carbonized material and activate it in a muffle furnace at 800°C for 10 minutes.[3]
- Washing and Drying: Wash the activated carbon thoroughly with water to remove any residual acid.
- Final Preparation: Dry the final product at 110°C, sieve to the desired particle size, and store in an airtight container for subsequent use.

### Protocol 2: Batch Adsorption Experiments

This protocol describes the procedure for conducting batch adsorption studies to evaluate the removal of Direct Orange 102.[3]

- Stock Solution Preparation: Prepare a stock solution of Direct Orange 102 (Molecular Formula:  $C_{34}H_{21}N_6Na_3O_{11}S_2$ , Molecular Weight: 822.66) by dissolving a known quantity of

the dye in double-distilled water.[3][4] Prepare experimental solutions of desired concentrations (e.g., 50 mg/L to 100 mg/L) by diluting the stock solution.

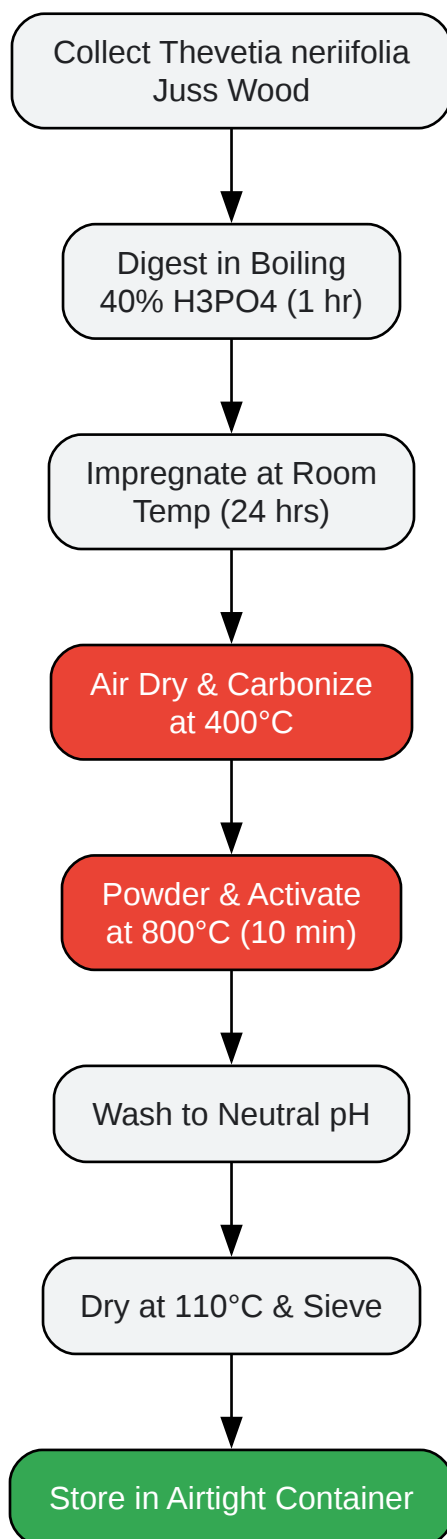
- Adsorption Setup: In a series of flasks, add a fixed amount of the prepared activated carbon (adsorbent) to 100 mL of the dye solution with a known initial concentration.[3]
- Agitation: Place the flasks in a temperature-controlled shaker and agitate at a constant speed (e.g., 180 rpm).[3]
- Parameter Variation:
  - Effect of Contact Time: Withdraw samples at predetermined time intervals (e.g., up to 90 minutes) to determine the equilibrium time.
  - Effect of pH: Adjust the initial pH of the dye solutions (e.g., from pH 2 to 12) using HCl or NaOH before adding the adsorbent.
  - Effect of Initial Concentration: Vary the initial dye concentration (e.g., 50 mg/L, 100 mg/L) while keeping other parameters constant.
  - Effect of Temperature: Conduct experiments at different temperatures (e.g., 30°C, 40°C, 50°C) to study the thermodynamics of the process.
- Sample Collection: At the end of each experiment or time interval, withdraw the sample and separate the adsorbent from the solution by centrifugation.[3]
- Analysis: Analyze the supernatant for the residual concentration of Direct Orange 102.[3]

### Protocol 3: Analytical Measurement

- Apparatus: Use a UV-Visible Spectrophotometer.
- Procedure: Measure the absorbance of the supernatant at the maximum wavelength ( $\lambda_{\text{max}}$ ) corresponding to Direct Orange 102.
- Quantification: Determine the concentration of the dye from a pre-calibrated curve of absorbance versus concentration.

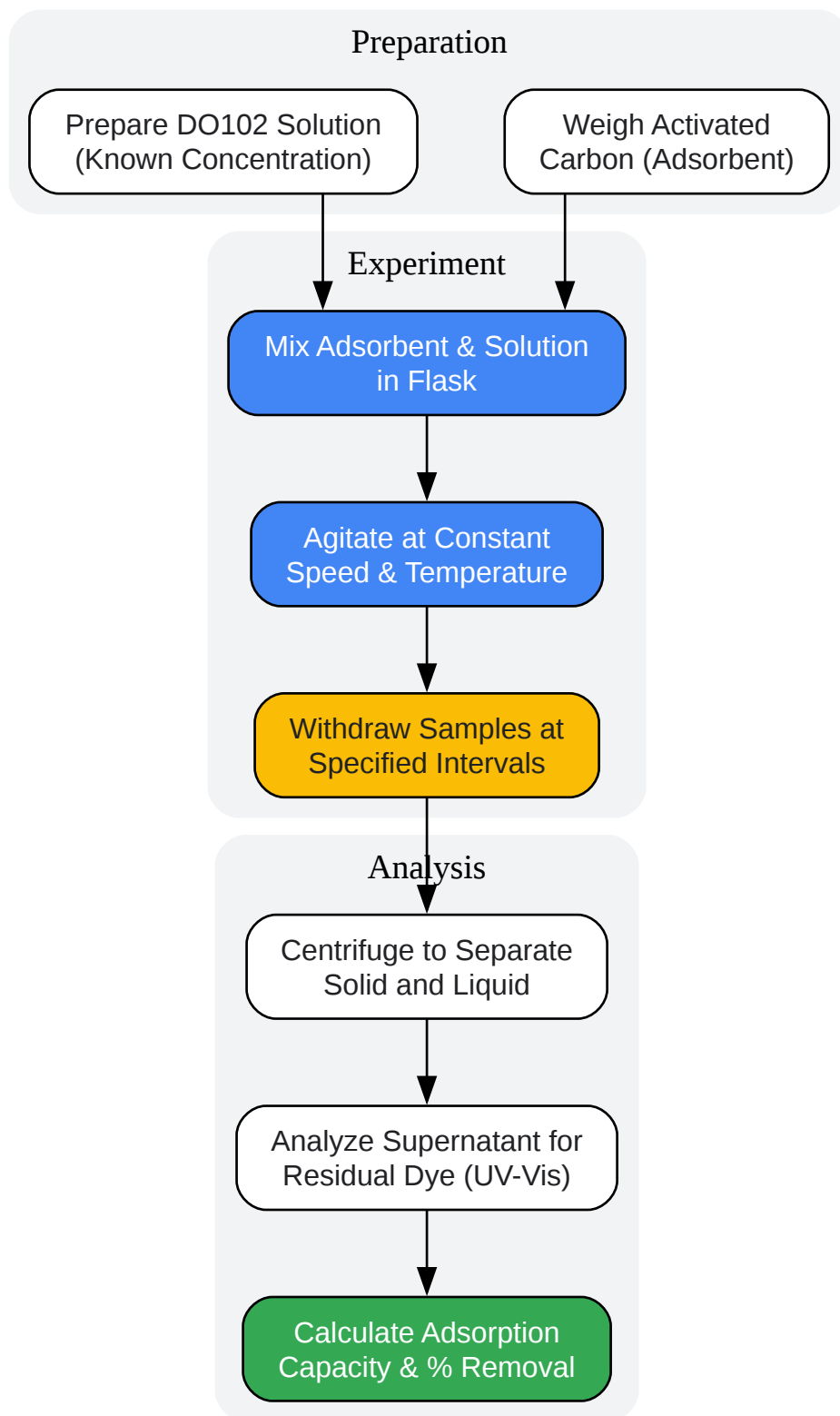
- Calculation: Calculate the percentage of dye removal and the adsorption capacity ( $q_e$ , mg/g) using the initial and final dye concentrations.

## Visualizations



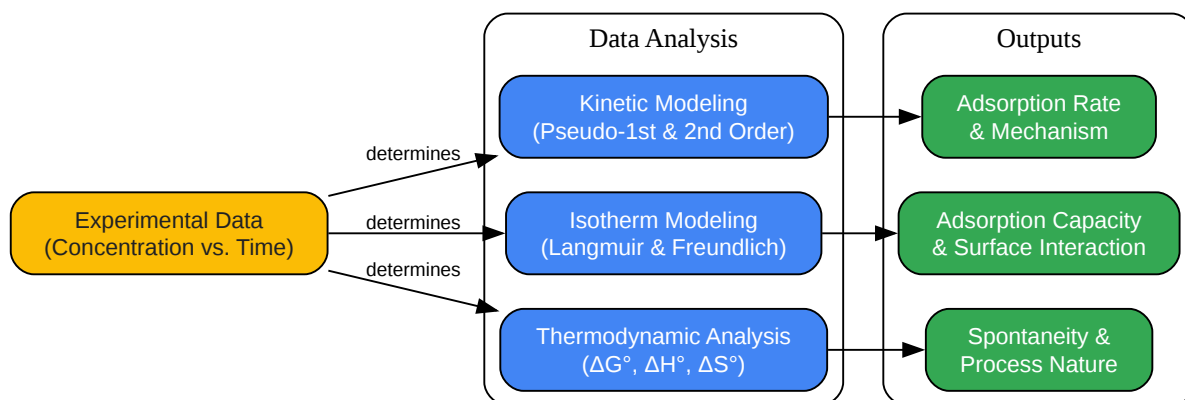
[Click to download full resolution via product page](#)

Caption: Workflow for the preparation of activated carbon (TNJAC).



[Click to download full resolution via product page](#)

Caption: Experimental workflow for batch adsorption studies.



[Click to download full resolution via product page](#)

Caption: Logical relationships in the analysis of adsorption data.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. <strong>Mass transfer studies of Direct Orange 102 dye onto a non-conventional adsorbent</strong> | Pachamuthu | Indian Journal of Chemical Technology (IJCT) [op.niscair.res.in]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [Application Notes: Adsorption of Direct Orange 102 on Activated Carbon]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1607268#direct-orange-102-adsorption-studies-on-activated-carbon]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)